

Trichlorocyclopentylsilane molecular weight and formula

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Compound of Interest

Compound Name: *Trichlorocyclopentylsilane*

Cat. No.: *B081576*

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In-Depth Technical Guide to Trichlorocyclopentylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trichlorocyclopentylsilane**, a versatile organosilicon compound. It details its chemical and physical properties, outlines a standard synthesis protocol, and discusses its key reactions, with a focus on hydrolysis. This document is intended to serve as a valuable resource for professionals in material science, chemical synthesis, and drug development who are utilizing or considering this compound in their work.

Core Properties of Trichlorocyclopentylsilane

Trichlorocyclopentylsilane, also known as Cyclopentyltrichlorosilane, is an organosilicon compound notable for its reactive trichlorosilyl group attached to a cyclopentyl ring. This structure allows it to act as a key intermediate in the synthesis of more complex silicon-based materials and as a surface modification agent.

A summary of its key quantitative data is presented in the table below.

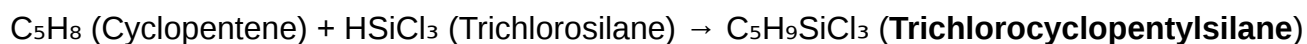
Property	Value
Molecular Formula	C ₅ H ₉ Cl ₃ Si
Molecular Weight	203.56 g/mol [1]
CAS Number	14579-03-4
Appearance	Colorless to slightly yellow liquid[2]
Density	1.226 g/mL at 25 °C (lit.)
Boiling Point	178-181 °C (lit.)
Refractive Index	n _{20/D} 1.469 (lit.)

Experimental Protocols

Synthesis of Trichlorocyclopentylsilane via Hydrosilylation

The primary industrial and laboratory synthesis of **Trichlorocyclopentylsilane** is achieved through the hydrosilylation of cyclopentene with trichlorosilane.[3] This reaction involves the addition of the silicon-hydrogen bond of trichlorosilane across the carbon-carbon double bond of cyclopentene.

Reaction:



Detailed Methodology:

- **Catalyst Preparation:** A platinum-based catalyst is typically employed to facilitate the reaction. A chlorine-deficient chloroplatinic acid catalyst is noted to be particularly effective for this specific hydrosilylation.[4]
- **Reactant Charging:** An equimolar mixture of cyclopentene and trichlorosilane is charged into a pressurizable reaction vessel. The use of a sealed vessel is crucial as the reaction is conducted at a temperature exceeding the normal boiling point of the reactant mixture.[4]

- **Reaction Conditions:** The reaction mixture, along with the catalyst, is heated. The specific temperature and pressure will depend on the catalyst used and the desired reaction rate, but temperatures above the mixture's boiling point are necessary to achieve high yields.[4]
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) to observe the consumption of reactants and the formation of the product.
- **Product Isolation and Purification:** Upon completion, the reaction mixture is cooled, and the pressure is carefully released. The desired **Trichlorocyclopentylsilane** product is then isolated from the crude mixture. Purification is typically achieved through fractional distillation to separate the product from any unreacted starting materials and catalyst residues. Yields of 90% or higher have been reported using this method.[4]
- **Safety Precautions:** Trichlorosilane is a highly reactive and corrosive compound that releases hydrochloric acid upon contact with moisture. All manipulations should be carried out in a well-ventilated fume hood, under an inert atmosphere (e.g., argon or nitrogen), and with appropriate personal protective equipment (gloves, goggles, face shield).

Key Reactions: Hydrolysis

Trichlorocyclopentylsilane is highly susceptible to hydrolysis, a reaction that is characteristic of chlorosilanes. The silicon-chlorine bonds are readily cleaved by water.

Reaction Pathway:

The hydrolysis proceeds in a stepwise manner, where the chlorine atoms are sequentially replaced by hydroxyl (-OH) groups, forming silanols. These intermediate silanols are generally unstable and readily undergo condensation reactions with each other to form stable siloxane bonds (-Si-O-Si-), releasing water in the process.

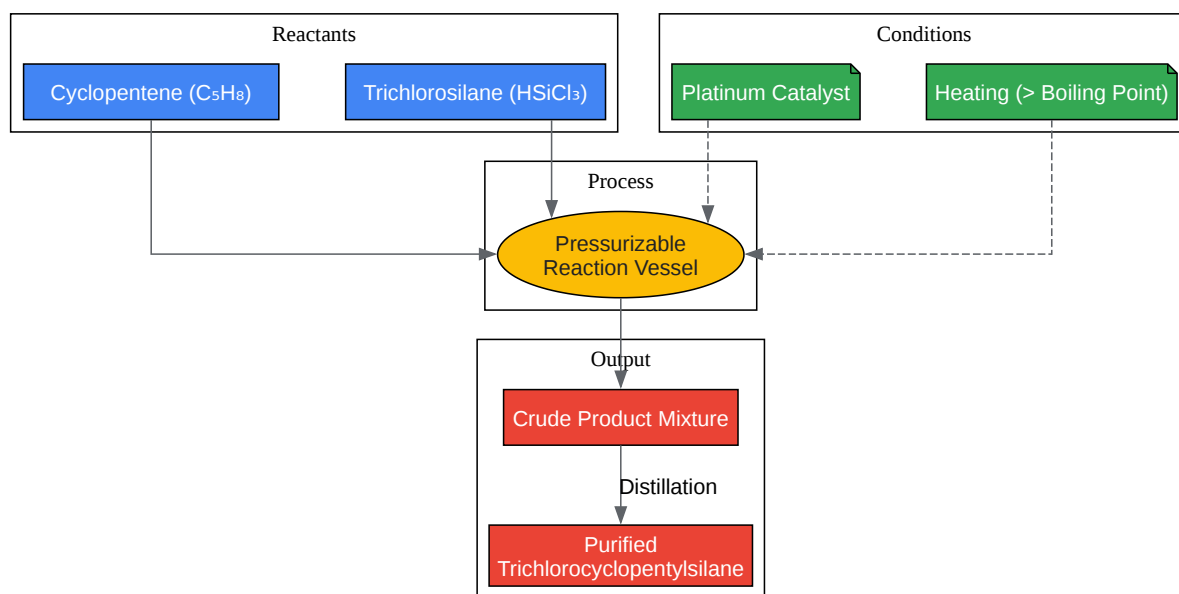
- **Initial Hydrolysis:** $\text{C}_5\text{H}_9\text{SiCl}_3 + 3\text{H}_2\text{O} \rightarrow \text{C}_5\text{H}_9\text{Si}(\text{OH})_3$ (Cyclopentylsilanetriol) + 3HCl
- **Condensation:** $n \text{C}_5\text{H}_9\text{Si}(\text{OH})_3 \rightarrow (\text{C}_5\text{H}_9\text{SiO}_{1.5})_n + 1.5n \text{H}_2\text{O}$

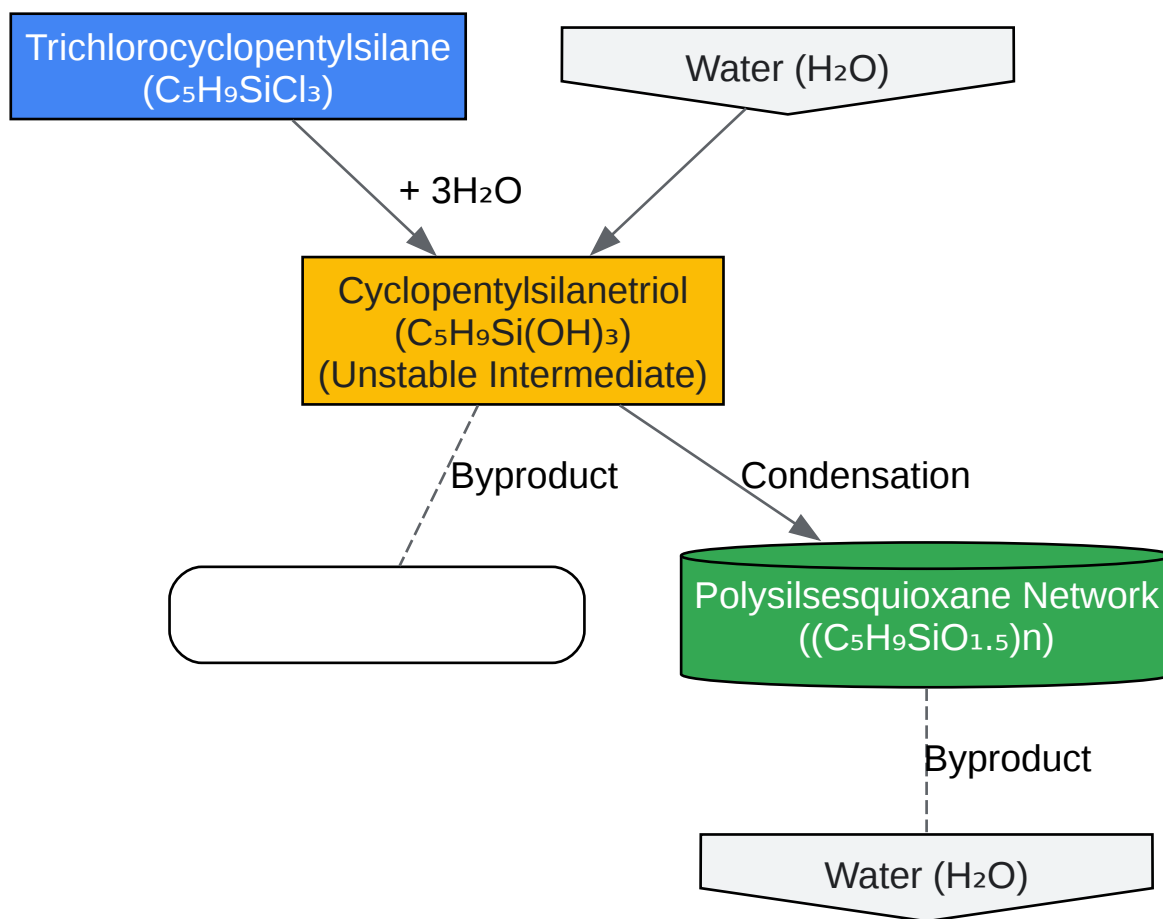
The final product of this hydrolysis and condensation is a polysilsesquioxane, a complex, cross-linked polymer network. This reactivity is fundamental to its use in forming protective coatings

and in the synthesis of silicone polymers.[3] The reaction is vigorous and exothermic, producing corrosive hydrochloric acid as a byproduct.[5]

Visualized Workflows and Pathways

Below are diagrams illustrating the synthesis and a key logical relationship of **Trichlorocyclopentylsilane**.





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